

Application Notes and Protocols for Quantifying YYA-021 Antiviral Activity

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Compound of Interest

Compound Name: YYA-021

Cat. No.: B1683535

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Introduction

YYA-021 is a small-molecule CD4 mimic that acts as an entry inhibitor for Human Immunodeficiency Virus (HIV). It competitively binds to the viral envelope glycoprotein gp120 at the CD4 binding site, thereby preventing the initial attachment of the virus to the host cell CD4 receptor. This mechanism effectively blocks the first step of HIV infection.^[1] These application notes provide detailed protocols for quantifying the antiviral activity of **YYA-021**, focusing on its ability to inhibit viral entry and enhance the neutralization sensitivity of HIV-1.

Data Presentation

The antiviral activity of **YYA-021** is quantified by its ability to inhibit viral replication and to sensitize the virus to neutralization by antibodies. The following tables summarize the quantitative data on the effect of **YYA-021** on the neutralization of a simian-human immunodeficiency virus (SHIV) carrying the envelope of the MNA strain of HIV-1 (SHIV-MNA) by the anti-V3 loop monoclonal antibody KD-247.

Table 1: Neutralization of SHIV-MNA by mAb KD-247 in the Absence of **YYA-021**

KD-247 Concentration (µg/ml)	Percent Neutralization (%)
0.1	~10
1	~20
10	~30
100	~40

Data extrapolated from Otsuki et al., J Gen Virol, 2013.[2]

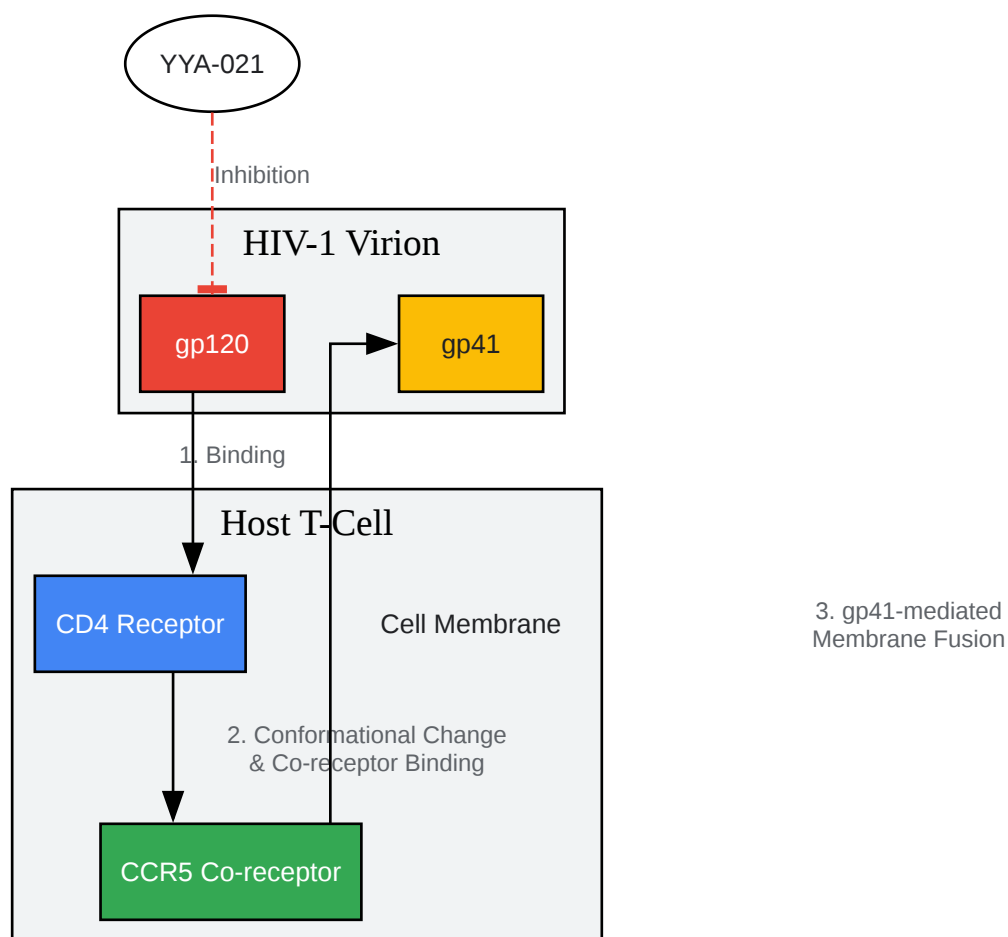
Table 2: Enhanced Neutralization of SHIV-MNA by mAb KD-247 in the Presence of **YYA-021** (10 µM)

KD-247 Concentration (µg/ml)	Percent Neutralization (%)
0.1	~40
1	~80
10	~95
100	>95

Data extrapolated from Otsuki et al., J Gen Virol, 2013.[2]

Signaling Pathway

The following diagram illustrates the mechanism of HIV-1 entry and the inhibitory action of **YYA-021**.



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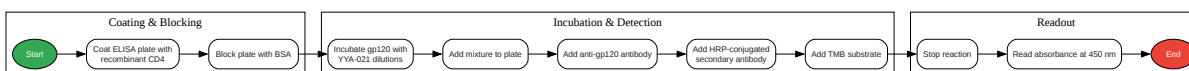
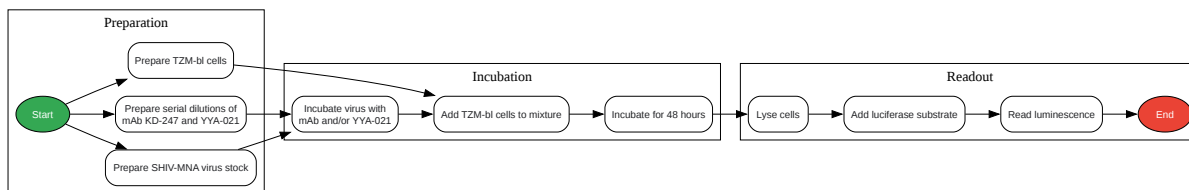
Mechanism of HIV-1 entry and **YYA-021** inhibition.

Experimental Protocols

HIV-1 Neutralization Assay using TZM-bl Reporter Cells

This protocol details the measurement of **YYA-021**'s ability to enhance virus neutralization by antibodies using a cell-based assay.

Workflow Diagram:



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References

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- 2. Generation of a replication-competent simian-human immunodeficiency virus, the neutralization sensitivity of which can be enhanced in the presence of a small-molecule CD4 mimic - PubMed [pubmed.ncbi.nlm.nih.gov]
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